

Safeguarding Your Research: Proper Disposal Procedures for MI-538

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Compound of Interest

Compound Name: MI-538

Cat. No.: B10800187

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, step-by-step guidance for the proper disposal of **MI-538**, a potent inhibitor of the menin-MLL interaction. Adherence to these procedures is critical for protecting personnel and the environment.

Immediate Safety and Disposal Protocols

MI-538 should be handled with care, following standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, lab coats, and eye protection. In the event of a spill, absorb the material with an inert substance and place it in a suitable container for disposal.

Disposal of **MI-538** and Contaminated Materials:

Based on available Safety Data Sheets (SDS), **MI-538** should be treated as special waste. The primary recommended disposal method is through a licensed chemical destruction facility.

Step-by-Step Disposal Procedure:

- Segregation: Isolate waste **MI-538** and any materials contaminated with it (e.g., pipette tips, gloves, absorbent pads) from other laboratory waste streams.
- Containerization: Place the waste in a clearly labeled, sealed, and compatible container. The label should prominently display "Hazardous Waste" and the chemical name, "**MI-538**."
- Consultation: Contact your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor to arrange for pickup and disposal.
- Documentation: Maintain a record of the waste generated, including the quantity and date of disposal, in accordance with local, state, and federal regulations.
- Regulatory Compliance: Ensure that the disposal method complies with all applicable national and regional regulations. One Safety Data Sheet suggests that **MI-538** can be disposed of via controlled incineration with flue gas scrubbing[1].

Important Considerations:

- Do Not: Dispose of **MI-538** down the drain or in regular trash. It should not be allowed to enter sewer systems or waterways[1].
- Conflicting Information: While two Safety Data Sheets recommend treating **MI-538** as hazardous waste for disposal[1][2], another from a different supplier classifies it as a "Not a hazardous substance or mixture"[3]. In such cases of conflicting information, it is best practice to err on the side of caution and handle the compound as hazardous until its classification is definitively resolved by regulatory authorities.
- Unused Product: Dispose of unused **MI-538** as you would the waste product[2].

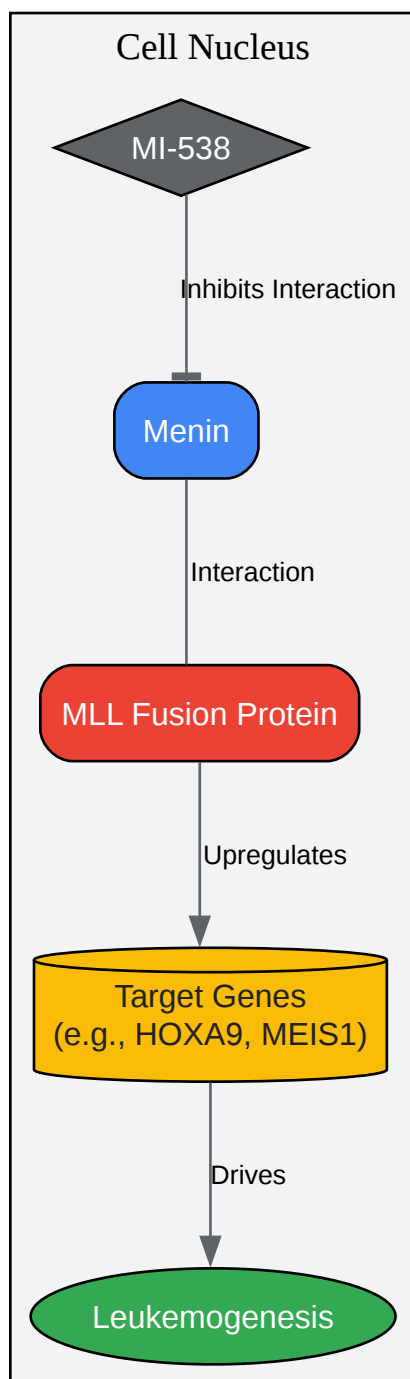
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **MI-538**.

Property	Value	Reference
Molecular Formula	C27H25F3N8OS	[3]
Molecular Weight	566.6 g/mol	[3]
CAS Number	1857417-10-7	[1][2]

The Menin-MLL Interaction Pathway

MI-538 is a small molecule inhibitor that targets the protein-protein interaction between menin and Mixed Lineage Leukemia (MLL) fusion proteins. This interaction is a critical driver in certain types of leukemia. The diagram below illustrates this signaling pathway.



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References

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